

Application Notes and Protocols: JNJ-DGAT2-A for In Vitro Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Jnj dgat2-A

Cat. No.: B10788057

[Get Quote](#)

Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the effective use of JNJ-DGAT2-A, a selective small molecule inhibitor of Diacylglycerol Acyltransferase 2 (DGAT2), in cell culture applications. We delve into the inhibitor's mechanism of action, provide detailed, field-tested protocols for its application, and describe robust methods for quantifying its biological effects. This guide is designed to ensure scientific integrity and experimental success by explaining the causality behind protocol steps and incorporating self-validating experimental design principles.

Introduction to DGAT2 and the Inhibitor JNJ-DGAT2-A

Diacylglycerol O-acyltransferase 2 (DGAT2) is a critical integral membrane enzyme located in the endoplasmic reticulum.^{[1][2]} It catalyzes the final and rate-limiting step in the canonical triglyceride (TG) synthesis pathway: the esterification of diacylglycerol (DAG) with a long-chain fatty acyl-CoA.^{[3][4]} The resulting triglycerides are stored in cytosolic lipid droplets, serving as the primary energy reserve for cellular processes.

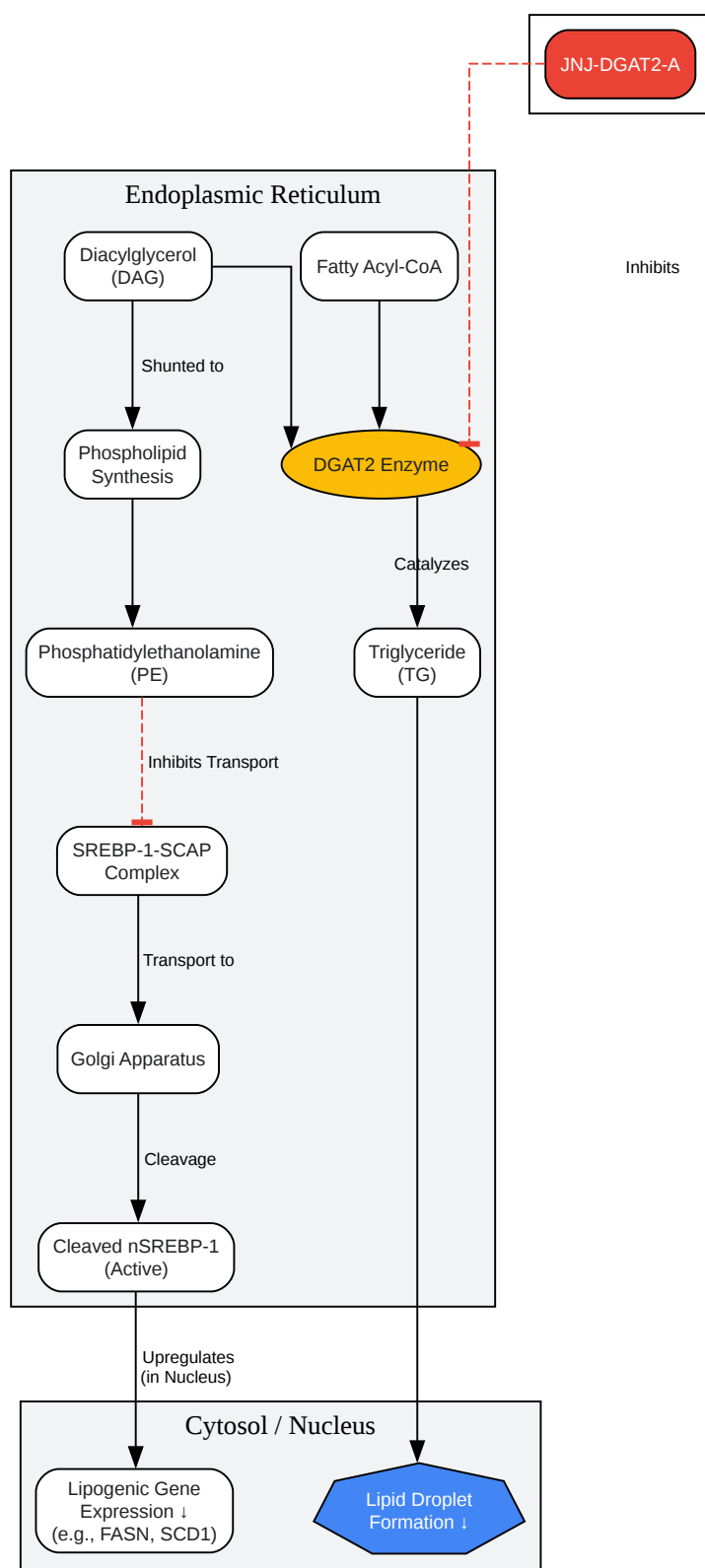
While essential for energy homeostasis, the overactivity of DGAT2 and subsequent excessive TG accumulation are implicated in the pathophysiology of numerous metabolic diseases, including metabolic dysfunction-associated steatotic liver disease (MASLD), obesity, and type 2 diabetes.[4][5] DGAT2 is the predominant DGAT isoform in hepatocytes, making it a highly attractive therapeutic target.[6]

JNJ-DGAT2-A is a potent and selective inhibitor of human DGAT2.[7] It provides a powerful pharmacological tool for investigating the role of DGAT2 in lipid metabolism, cellular energy storage, and the progression of metabolic diseases in a controlled in vitro setting.

Mechanism of Action: Dual Impact on Lipid Metabolism

JNJ-DGAT2-A exerts its effects primarily through the direct competitive or non-competitive inhibition of the DGAT2 enzyme's catalytic site. This direct action blocks the conversion of DAG to TG. However, the downstream consequences are more profound, creating a dual-impact mechanism that researchers can exploit.

- **Direct Inhibition of Triglyceride Synthesis:** By blocking DGAT2, JNJ-DGAT2-A directly reduces the synthesis of new triglycerides. This leads to a measurable decrease in the size and number of intracellular lipid droplets and a reduction in total cellular TG content.[4]
- **Indirect Suppression of Lipogenesis via SREBP-1:** The inhibition of DGAT2 leads to an accumulation of its substrate, DAG. This diacylglycerol pool is subsequently shunted into alternative pathways, notably the synthesis of phospholipids like phosphatidylethanolamine (PE).[3] Research has shown that an increase in PE content within the endoplasmic reticulum membrane inhibits the transport and subsequent proteolytic cleavage of Sterol Regulatory Element-Binding Protein 1 (SREBP-1).[3] Since SREBP-1 is the master transcriptional regulator of genes involved in de novo lipogenesis (e.g., FASN, SCD1, ACC), its suppression by JNJ-DGAT2-A leads to a broad downregulation of the entire fatty acid and triglyceride synthesis program.[3]



[Click to download full resolution via product page](#)

Caption: Mechanism of JNJ-DGAT2-A Action.

JNJ-DGAT2-A: Properties and Handling

Proper handling and preparation of the inhibitor are paramount for reproducible results.

Property	Value	Source
Chemical Name	3-Bromo-4-[2-fluoro-4-[[4-oxo-2-[[2-(pyridin-2-yl)ethyl]amino]-1,3-thiazol-5-(4H)ylidene]methyl]phenoxy]benzonitrile	
Molecular Formula	C ₂₄ H ₁₆ BrFN ₄ O ₂ S	
Molecular Weight	523.38 g/mol	
CAS Number	1962931-71-0	
Purity	>98% (Verify with supplier Certificate of Analysis)	-
IC ₅₀ (human DGAT2)	0.14 µM (140 nM) in Sf9 cell membranes	[7]
IC ₅₀ (HepG2 cells)	~0.66 - 0.99 µM for TG synthesis inhibition	[7]
Recommended Solvent	Dimethyl sulfoxide (DMSO), cell culture grade	
Max Solubility	100 mM in DMSO (52.34 mg/mL)	
Storage	Store powder at +4°C. Store DMSO stock solutions in aliquots at -20°C or -80°C to avoid freeze-thaw cycles.	

Experimental Design Considerations

A well-designed experiment is self-validating. Before beginning, consider the following key aspects.

Cell Line Selection

The choice of cell line is dictated by the research question.

- **Hepatocyte Models** (HepG2, Huh7, Hepa-1c1c7): Ideal for studying liver-related metabolic diseases like MASLD. HepG2 cells are well-characterized for their response to DGAT inhibitors.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- **Adipocyte Models** (3T3-L1): Used for studying adipogenesis and lipid droplet dynamics.[\[9\]](#)
- **Myocyte Models** (C2C12): Suitable for investigating the role of DGAT2 in muscle cell metabolism and insulin sensitivity.[\[10\]](#)
- **Cancer Cell Lines** (MCF7): Relevant for studies on the interplay between lipid metabolism and cancer cell proliferation or drug resistance.[\[11\]](#)
- **Expert Insight:** Always ensure your chosen cell line expresses DGAT2 at a sufficient level. You can verify this via Western Blot, qRT-PCR, or by consulting literature and databases like the Human Protein Atlas.

Determining Working Concentrations: The Dose-Response Curve

The provided IC₅₀ values are a starting point. The optimal concentration of JNJ-DGAT2-A is cell-type and context-dependent. It is essential to perform a dose-response experiment to determine the effective concentration range for your specific model system.

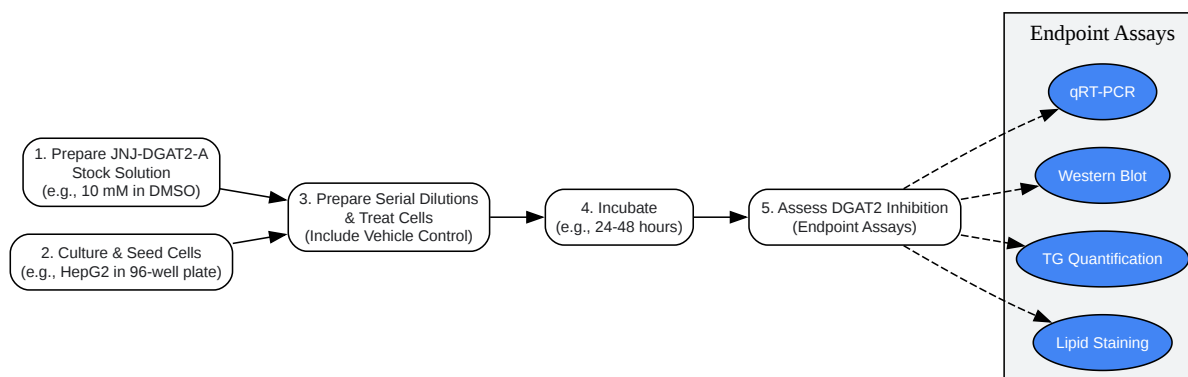
- **Recommended Range:** Start with a wide range spanning the reported IC₅₀ values. A 7-point dilution series from 10 nM to 20 μM is a robust starting point (e.g., 0.01, 0.05, 0.1, 0.5, 1, 5, 20 μM).[\[7\]](#)
- **Rationale:** This allows for the determination of key parameters like the EC₅₀ (half-maximal effective concentration) and identifies potential cytotoxicity at higher concentrations.

Essential Controls

- **Vehicle Control (Mandatory):** Treat cells with the same final concentration of the solvent (DMSO) used for the highest dose of JNJ-DGAT2-A. This control is critical to ensure that any observed effects are due to the inhibitor and not the solvent. The final DMSO concentration in the culture medium should ideally be $\leq 0.1\%$ to avoid solvent-induced artifacts.
- **Untreated Control:** Cells cultured in medium alone, without inhibitor or vehicle.
- **Positive Control (Optional):** If available, another known DGAT2 inhibitor (e.g., PF-06424439) can be used to validate the experimental system.^[3]

Detailed Experimental Protocols

The following protocols provide a framework for a typical experiment.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow.

Protocol 5.1: Preparation of JNJ-DGAT2-A Stock Solution

- Objective: To prepare a high-concentration stock solution for subsequent dilutions.
- Materials: JNJ-DGAT2-A powder, sterile cell culture-grade DMSO, sterile microcentrifuge tubes.
- Procedure:
 1. Briefly centrifuge the vial of JNJ-DGAT2-A powder to collect all material at the bottom.
 2. To prepare a 10 mM stock solution, add 191.1 μ L of DMSO to 10 mg of JNJ-DGAT2-A (MW: 523.38 g/mol).
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$
 3. Vortex thoroughly until the powder is completely dissolved. The solution should be clear.
 4. Aliquot the stock solution into smaller, single-use volumes (e.g., 10 μ L) in sterile microcentrifuge tubes.
 5. Store aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Protocol 5.2: Cell Culture and Treatment

- Objective: To treat cultured cells with a range of JNJ-DGAT2-A concentrations.
- Materials: Selected cell line, complete culture medium, sterile multi-well plates (e.g., 96-well black, clear-bottom for imaging), JNJ-DGAT2-A stock solution.
- Procedure:
 1. Seed cells in the multi-well plate at a density that will result in 70-80% confluency at the end of the experiment. Allow cells to adhere and recover for 24 hours.
 2. Prepare serial dilutions of JNJ-DGAT2-A in complete culture medium from your 10 mM stock.
 - Expert Insight: Perform a 2-step dilution. First, create an intermediate, high-concentration dilution in a sterile tube (e.g., 100X the final concentration). Then, add a

small volume of this intermediate stock to the wells (e.g., 1 μ L of a 100X stock into 99 μ L of medium in the well). This minimizes the volume of DMSO added to each well.

3. For the Vehicle Control, prepare a "mock" treatment using only DMSO diluted to the same final concentration as the highest inhibitor dose.
4. Carefully remove the old medium from the cells and replace it with the medium containing the various concentrations of JNJ-DGAT2-A or the vehicle control.
5. Incubate the cells for the desired treatment period (e.g., 6, 24, or 48 hours). The optimal duration may need to be determined empirically. A 24-hour incubation is a common starting point.

Methods for Assessing DGAT2 Inhibition

Choose the appropriate assay(s) to measure the biological consequences of DGAT2 inhibition.

Protocol 6.1: Lipid Droplet Staining (Fluorescence Microscopy)

This qualitative or semi-quantitative method visualizes the primary effect of DGAT2 inhibition: a reduction in neutral lipid stores.

Option A: Nile Red Staining

- Principle: Nile Red is a lipophilic stain that fluoresces strongly in hydrophobic environments like lipid droplets.[\[12\]](#)
- Reagents: Nile Red stock solution (e.g., 1 mg/mL in acetone or 1 mM in DMSO), PBS or HBSS buffer.[\[12\]](#)[\[13\]](#)
- Procedure (Live Cells):
 1. Prepare a working solution of Nile Red (e.g., 1 μ g/mL) in pre-warmed culture medium or buffer.[\[13\]](#)
 2. After JNJ-DGAT2-A treatment, gently remove the medium from the wells.

3. Add the Nile Red working solution to each well and incubate for 10-30 minutes at 37°C, protected from light.[\[14\]](#)
4. (Optional but recommended) Wash the cells gently with PBS to reduce background fluorescence.[\[14\]](#)
5. Image immediately using a fluorescence microscope with a TRITC or similar filter set (Excitation ~550 nm / Emission ~640 nm).[\[14\]](#)

Option B: BODIPY™ 493/503 Staining

- Principle: BODIPY 493/503 is a bright, green-fluorescent dye that is highly specific for neutral lipids and is often more photostable than Nile Red.
- Reagents: BODIPY 493/503 stock solution (e.g., 1 mg/mL in DMSO), PBS.
- Procedure (Live or Fixed Cells):
 1. Prepare a working solution of BODIPY 493/503 (e.g., 1-2 µM, typically a 1:1000 dilution of a stock) in PBS or culture medium.[\[15\]](#)
 2. After treatment, wash cells once with PBS.
 3. Add the BODIPY working solution and incubate for 15-30 minutes at room temperature, protected from light.[\[15\]](#)
 4. Wash the cells two to three times with PBS.
 5. Add fresh PBS or mounting medium containing a nuclear counterstain like DAPI.
 6. Image using a fluorescence microscope with a FITC filter set.

Protocol 6.2: Triglyceride Quantification Assay

This quantitative method measures the total cellular triglyceride content.

- Principle: Commercially available kits are used to enzymatically hydrolyze triglycerides to glycerol and free fatty acids. The glycerol is then used in a series of reactions to produce a

colorimetric or fluorometric signal proportional to the TG amount.

- Procedure:
 1. Follow the manufacturer's protocol for your chosen Triglyceride Assay Kit.[\[16\]](#)
 2. Briefly, after JNJ-DGAT2-A treatment, wash cells with cold PBS and lyse them using the buffer provided in the kit (often containing a non-ionic detergent).[\[16\]](#)
 3. Measure the total protein concentration of the lysate using a BCA or Bradford assay for normalization.[\[16\]](#)
 4. Incubate a portion of the lysate with the kit's reaction mix.
 5. Measure the absorbance or fluorescence using a microplate reader.
 6. Calculate the triglyceride concentration based on the standard curve and normalize the values to the total protein concentration (e.g., $\mu\text{g TG} / \text{mg protein}$).

Protocol 6.3: Western Blotting for DGAT2 Protein Levels

This assay determines if JNJ-DGAT2-A treatment alters the expression level of the DGAT2 protein itself.

- Procedure:
 1. After treatment, lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.[\[16\]](#)
 2. Determine protein concentration (BCA assay).[\[16\]](#)
 3. Separate 20-40 μg of protein per lane via SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.[\[16\]](#)
 4. Block the membrane (e.g., 5% non-fat milk or BSA in TBST) for 1 hour at room temperature.
 5. Incubate with a primary antibody specific for DGAT2 overnight at 4°C.[\[17\]](#)

6. Wash and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
7. Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
8. Normalize DGAT2 band intensity to a loading control like β -actin or GAPDH.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
No observable effect	Inhibitor concentration too low.	Perform a dose-response experiment with a wider and higher concentration range.
Cell line does not express DGAT2 or has low activity.	Confirm DGAT2 expression via Western Blot or qRT-PCR. Choose a more appropriate cell line.	
Inactive inhibitor.	Purchase fresh compound from a reputable supplier. Check storage conditions.	
High cell death/toxicity	Inhibitor concentration is too high.	Lower the concentration range. Perform a cell viability assay (e.g., MTS, CellTiter-Glo) in parallel with your dose-response experiment.
DMSO concentration is too high.	Ensure the final DMSO concentration in the culture medium is $\leq 0.1\%$.	
High background in microscopy	Incomplete washing of the dye.	Increase the number and duration of wash steps after staining.
Dye precipitation.	Ensure the dye is fully dissolved in the working solution. Centrifuge the working solution before use if precipitates are visible.	
High variability between replicates	Inconsistent cell seeding or density.	Use a cell counter for accurate seeding. Ensure even cell distribution in wells.
Inaccurate pipetting of the inhibitor.	Use calibrated pipettes. Prepare a master mix of the	

treatment medium for all
replicate wells.

Expected Results and Interpretation

- **Lipid Droplets:** A dose-dependent decrease in the number and/or size of fluorescently stained lipid droplets should be observed in JNJ-DGAT2-A-treated cells compared to the vehicle control.
- **Triglyceride Content:** A quantitative, dose-dependent reduction in total cellular triglycerides (normalized to protein content) is expected.
- **Gene Expression:** While JNJ-DGAT2-A is a direct enzyme inhibitor, due to the SREBP-1 mechanism, you may observe a downstream decrease in the mRNA expression of lipogenic genes like FASN, SCD1, and ACC after prolonged treatment (e.g., >12-24 hours).
- **DGAT2 Protein:** JNJ-DGAT2-A is an activity inhibitor and is not expected to alter the total protein level of DGAT2 itself, though long-term feedback loops could exist in some models. Western blotting primarily serves as a control to confirm protein presence and rule out off-target effects on its expression.

By systematically applying these protocols and considerations, researchers can confidently utilize JNJ-DGAT2-A as a precise tool to dissect the multifaceted roles of DGAT2 in cellular physiology and disease.

References

- JNJ-DGAT2-A | DGAT2 Inhibitor. (n.d.). MedchemExpress.com. Retrieved February 6, 2026, from <https://www.medchemexpress.com>.
- **JNJ DGAT2-A** | Diacylglycerol O-Acyltransferase. (n.d.). Tocris Bioscience. Retrieved February 6, 2026, from <https://www.tocris.com>.
- Cataldo, V., et al. (2021). Lipid Droplet Biosynthesis Impairment through DGAT2 Inhibition Sensitizes MCF7 Breast Cancer Cells to Radiation. MDPI. Retrieved February 6, 2026, from <https://www.mdpi.com/2073-4409/10/9/2443>
- Rong, X., et al. (2023). DGAT2 inhibition blocks SREBP-1 cleavage and improves hepatic steatosis by increasing phosphatidylethanolamine in the ER. Cell Reports Medicine. Retrieved February 6, 2026, from [https://www.cell.com/cell-reports-medicine/fulltext/S2666-3791\(23\)00412-4](https://www.cell.com/cell-reports-medicine/fulltext/S2666-3791(23)00412-4)

- New DGAT-2 inhibitors discovered at Inorbit Therapeutics. (2021). BioWorld. Retrieved February 6, 2026, from <https://www.bioworld>.
- McFie, P. J., et al. (2011). Diacylglycerol Acyltransferase-2 (DGAT2) and Monoacylglycerol Acyltransferase-2 (MGAT2) Interact to Promote Triacylglycerol Synthesis. *Journal of Biological Chemistry*. Retrieved February 6, 2026, from [https://www.jbc.org/article/S0021-9258\(20\)67838-8/fulltext](https://www.jbc.org/article/S0021-9258(20)67838-8/fulltext)
- PF 06424439 | Diacylglycerol O-Acyltransferase (DGAT) Inhibitors. (2022). Tocris Bioscience. Retrieved February 6, 2026, from https://www.tocris.com/products/pf-06424439_6621
- D'Amore, C., et al. (2024). DGAT1 and DGAT2 Inhibitors for Metabolic Dysfunction-Associated Steatotic Liver Disease (MASLD) Management: Benefits for Their Single or Combined Application. MDPI. Retrieved February 6, 2026, from <https://www.mdpi.com/1422-0067/25/13/7008>
- What are DGAT2 inhibitors and how do they work? (2024). Patsnap Synapse. Retrieved February 6, 2026, from <https://www.patsnap>.
- Lawitz, E. J., et al. (2023). Efficacy and safety of an orally administered DGAT2 inhibitor alone or coadministered with a liver-targeted ACC inhibitor in adults with non-alcoholic steatohepatitis (NASH): rationale and design of the phase II, dose-ranging, dose-finding, randomised, placebo-controlled MIRNA (Metabolic Interventions to Resolve NASH with Fibrosis) trial. *BMJ Open*. Retrieved February 6, 2026, from <https://bmjopen.bmj.com/content/13/10/e072274>
- Du, M., et al. (2020). Overexpression of DGAT2 Stimulates Lipid Droplet Formation and Triacylglycerol Accumulation in Bovine Satellite Cells. MDPI. Retrieved February 6, 2026, from <https://www.mdpi.com/2073-4409/9/5/1249>
- Knafels, J. D., et al. (2023). Design of Next-Generation DGAT2 Inhibitor PF-07202954 with Longer Predicted Half-Life. *ACS Medicinal Chemistry Letters*. Retrieved February 6, 2026, from <https://pubs.acs.org/doi/10.1021/acsmchemlett.3c00330>
- Chung, J. O., et al. (2021). Role of Dgat2 in Glucose Uptake and Fatty Acid Metabolism in C2C12 Skeletal Myotubes. *Endocrinology and Metabolism*. Retrieved February 6, 2026, from <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC8258204/>
- **JNJ DGAT2-A** | Diacylglycerol O-Acyltransferase (DGAT) Inhibitors. (n.d.). Tocris Bioscience. Retrieved February 6, 2026, from <https://www.bio-technie>.
- Protocol for Emulate Organ-Chips: Live Staining of Lipid Droplets Using Nile Red. (2019). Emulate, Inc. Retrieved February 6, 2026, from <https://www.emulatebio.com/protocol-live-staining-lipid-droplets-nile-red>
- McFie, P. J., & Stone, S. J. (2011). A fluorescent assay to quantitatively measure in vitro acyl CoA:diacylglycerol acyltransferase activity. *Journal of Lipid Research*. Retrieved February 6, 2026, from <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3151684/>

- ab228553 Nile Red Staining Kit. (2018). Abcam. Retrieved February 6, 2026, from <https://www.abcam.com/nile-red-staining-kit-ab228553.html>
- H2-003 | DGAT2 Inhibitor. (n.d.). MedchemExpress.com. Retrieved February 6, 2026, from <https://www.medchemexpress.com/h2-003.html>
- DGAT2 Polyclonal Antibody (PA5-103785). (n.d.). Thermo Fisher Scientific. Retrieved February 6, 2026, from <https://www.thermofisher>.
- Guide to Lipid Droplet Staining with BODIPY Dyes. (n.d.). BOC Sciences. Retrieved February 6, 2026, from <https://probes.bocsci.com/guide-to-lipid-droplet-staining-with-bodipy-dyes.html>
- High-content assays for evaluating cellular and hepatic diacylglycerol acyltransferase activity. (2025). ResearchGate. Retrieved February 6, 2026, from https://www.researchgate.net/publication/382914611_High-content_assays_for_evaluating_cellular_and_hepatic_diacylglycerol_acyltransferase_activity
- Detection and Quantification of Lipid Droplets in Differentiated Human Podocytes. (2020). SpringerLink. Retrieved February 6, 2026, from <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC7323953/>
- Nile Red. (n.d.). AAT Bioquest. Retrieved February 6, 2026, from <https://www>.
- Kim, Y. K., et al. (2017). Inactivation of human DGAT2 by oxidative stress on cysteine residues. PLOS ONE. Retrieved February 6, 2026, from <https://journals.plos.org/plosone/article?id=10.1371/journal.pone.0181076>
- Protocol for Nile Red Staining - Fly. (2024). Protocols.io. Retrieved February 6, 2026, from <https://www.protocols.io/view/protocol-for-nile-red-staining-fly-5jyl89q4ov2w/v1>
- Fig. 1. A: Quantification of DGAT1 and DGAT2 mRNA levels by RT-PCR and... (n.d.). ResearchGate. Retrieved February 6, 2026, from <https://www.researchgate>.
- BODIPY 493/503 Staining of Neutral Lipid Droplets for Microscopy and Quantification by Flow Cytometry. (n.d.). SciSpace. Retrieved February 6, 2026, from <https://typeset.io/papers/bodipy-493-503-staining-of-neutral-lipid-droplets-for-2l82p19h>
- Stone, S. J., et al. (2006). Murine Diacylglycerol Acyltransferase-2 (DGAT2) Can Catalyze Triacylglycerol Synthesis and Promote Lipid Droplet Formation Independent of Its Localization to the Endoplasmic Reticulum. Journal of Biological Chemistry. Retrieved February 6, 2026, from [https://www.jbc.org/article/S0021-9258\(20\)78531-1/fulltext](https://www.jbc.org/article/S0021-9258(20)78531-1/fulltext)
- ATCC Animal Cell Culture Guide. (n.d.). ATCC. Retrieved February 6, 2026, from <https://www.atcc.org/resources/culture-guides/animal-cell-culture-guide>
- DGAT2 Antibody - BSA Free (NBP1-71701). (n.d.). Novus Biologicals. Retrieved February 6, 2026, from <https://www.novusbio>.
- Nile Red staining of oil bodies Materials. (n.d.). University of Bristol. Retrieved February 6, 2026, from <http://www.bristol.ac.uk/med-school/research/cardiovascular/facilities/confocal/protocols/nile-red.html>

- LipidSpot™ Lipid Droplet Stains. (n.d.). Biotium. Retrieved February 6, 2026, from <https://biotium.com/product/lipidspot-lipid-droplet-stains/>
- Triglyceride Synthesis (DGAT2) Analysis. (n.d.). Creative Biolabs. Retrieved February 6, 2026, from <https://www.creative-biolabs.com>
- DGAT2 - Diacylglycerol O-acyltransferase 2 - Homo sapiens (Human). (n.d.). UniProtKB. Retrieved February 6, 2026, from <https://www.uniprot.org/uniprotkb/Q96PD7/entry>

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Diacylglycerol Acyltransferase-2 (DGAT2) and Monoacylglycerol Acyltransferase-2 (MGAT2) Interact to Promote Triacylglycerol Synthesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Triglyceride Synthesis (DGAT2) Analysis - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 3. DGAT2 inhibition blocks SREBP-1 cleavage and improves hepatic steatosis by increasing phosphatidylethanolamine in the ER - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. What are DGAT2 inhibitors and how do they work? [synapse.patsnap.com]
- 5. | BioWorld [[bioworld.com](https://www.bioworld.com/)]
- 6. Design of Next-Generation DGAT2 Inhibitor PF-07202954 with Longer Predicted Half-Life - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 8. DGAT1 and DGAT2 Inhibitors for Metabolic Dysfunction-Associated Steatotic Liver Disease (MASLD) Management: Benefits for Their Single or Combined Application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 10. Role of Dgat2 in Glucose Uptake and Fatty Acid Metabolism in C2C12 Skeletal Myotubes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 12. [docs.aatbio.com](https://www.docs.aatbio.com/) [[docs.aatbio.com](https://www.docs.aatbio.com/)]
- 13. [rothamsted.ac.uk](https://www.rothamsted.ac.uk/) [[rothamsted.ac.uk](https://www.rothamsted.ac.uk/)]

- [14. abcam.co.jp \[abcam.co.jp\]](#)
- [15. Detection and Quantification of Lipid Droplets in Differentiated Human Podocytes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. DGAT2 Polyclonal Antibody | Invitrogen \(PA5-103785\) \[thermofisher.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: JNJ-DGAT2-A for In Vitro Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10788057/docs#application-notes-and-protocols-jnj-dgat2-a-for-in-vitro-research\]](https://www.benchchem.com/product/b10788057/docs#application-notes-and-protocols-jnj-dgat2-a-for-in-vitro-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check